

An In-depth Technical Guide to 3-Ethoxypropionic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: **3-Ethoxypropionic acid**

Cat. No.: **B072214**

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3-Ethoxypropionic acid**, a valuable carboxylic acid derivative. This document will delve into its chemical and physical properties, outline a detailed synthesis protocol, discuss its current and potential applications in research and drug development, and provide essential safety and handling information. The content is structured to provide not just procedural steps but also the scientific rationale behind them, ensuring a thorough understanding for its practical application.

Core Chemical Identity and Properties

3-Ethoxypropionic acid is an organic compound featuring both an ether and a carboxylic acid functional group. This unique structure imparts specific properties that make it a subject of interest in various chemical syntheses.

Molecular Structure and Identifiers

- Molecular Formula: C₅H₁₀O₃ [1]
- Molecular Weight: 118.13 g/mol [1]

- CAS Number: 4324-38-3 (primary), 1331-11-9[1]
- IUPAC Name: 3-ethoxypropanoic acid[1]
- Synonyms: β -Ethoxypropionic acid, O-Ethylhydracrylic Acid[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-Ethoxypropionic acid** is crucial for its effective use in experimental design, particularly for reaction setup and purification processes.

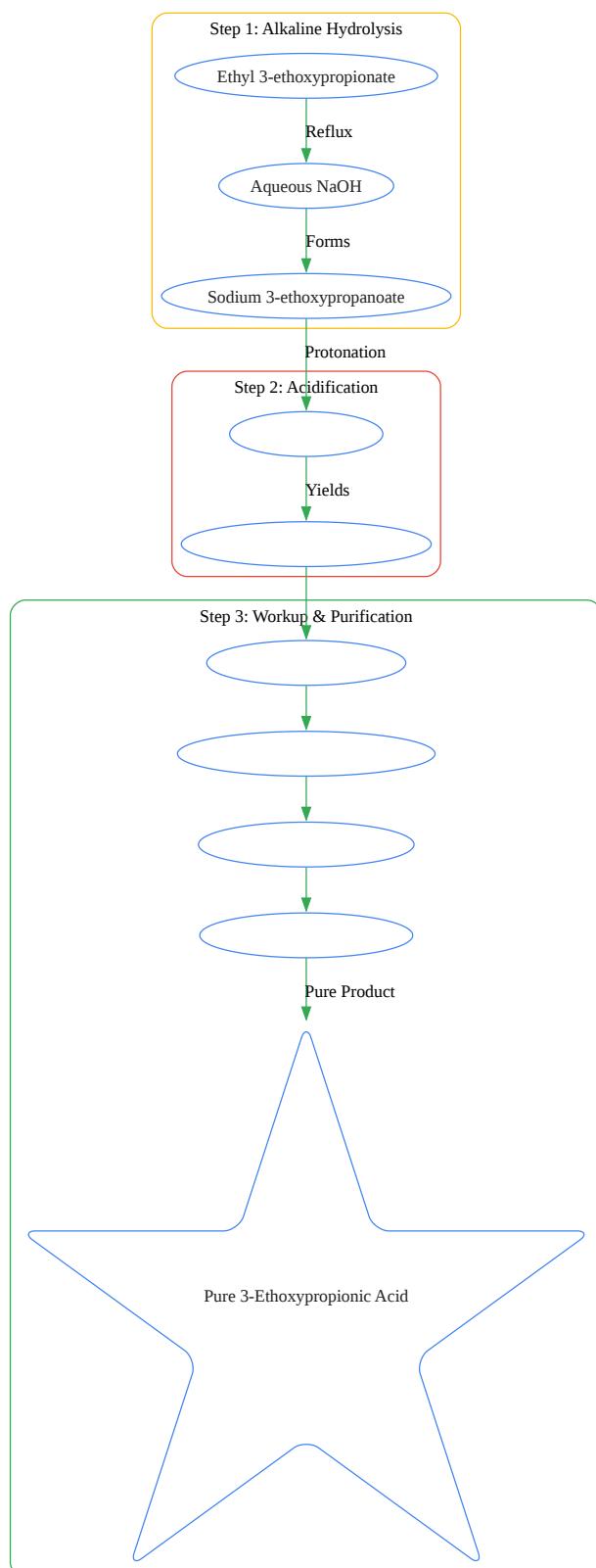
Property	Value	Source
Boiling Point	203 °C at 760 mmHg	ChemNet
Density	1.054 g/cm ³	ChemNet
Flash Point	83.5 °C	ChemNet
Refractive Index	1.422	ChemNet
Vapor Pressure	0.117 mmHg at 25 °C	ChemNet
Water Solubility	180.68 g/L at 25 °C	TGSC
Ethanol Solubility	243.25 g/L at 25 °C	TGSC
Methanol Solubility	442.83 g/L at 25 °C	TGSC
Isopropanol Solubility	138.36 g/L at 25 °C	TGSC

Synthesis of 3-Ethoxypropionic Acid

The primary and most direct laboratory-scale synthesis of **3-Ethoxypropionic acid** is achieved through the alkaline hydrolysis of its corresponding ethyl ester, Ethyl 3-ethoxypropionate. This method is reliable and yields the desired product with high purity after appropriate workup and purification.

Synthesis Workflow

The overall workflow for the synthesis of **3-Ethoxypropionic acid** from its ethyl ester involves the initial hydrolysis reaction, followed by acidification to protonate the carboxylate salt, and finally, extraction and purification of the final product.



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Caption: Workflow for the synthesis of **3-Ethoxypropionic acid**.

Detailed Experimental Protocol: Alkaline Hydrolysis of Ethyl 3-ethoxypropionate

This protocol details the steps for the synthesis of **3-Ethoxypropionic acid** via the hydrolysis of Ethyl 3-ethoxypropionate.

Materials:

- Ethyl 3-ethoxypropionate (EEP)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), concentrated
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Deionized water

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve a known molar equivalent of sodium hydroxide in deionized water.
- Addition of Ester: To the stirred sodium hydroxide solution, add one molar equivalent of Ethyl 3-ethoxypropionate.
- Hydrolysis: Heat the reaction mixture to reflux and maintain for a period of 2-4 hours, or until the reaction is complete (monitored by TLC or GC). The ester layer should gradually disappear as it is hydrolyzed into the water-soluble sodium salt.
- Cooling: After the reaction is complete, cool the mixture to room temperature.
- Acidification: Slowly add concentrated hydrochloric acid to the cooled reaction mixture with stirring until the solution is acidic (pH ~2). This will protonate the sodium 3-ethoxypropanoate to form **3-Ethoxypropionic acid**, which may separate as an oil.

- Extraction: Transfer the acidified mixture to a separatory funnel and extract the product with several portions of diethyl ether.
- Washing: Combine the organic extracts and wash with brine (saturated NaCl solution) to remove any remaining water-soluble impurities.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent from the filtrate by rotary evaporation.
- Purification: The crude **3-Ethoxypropionic acid** can be further purified by vacuum distillation to yield the final, high-purity product.

Applications in Research and Drug Development

While its ethyl ester, Ethyl 3-ethoxypropionate, is widely used as a solvent in coatings and electronics, **3-Ethoxypropionic acid** itself serves as a valuable building block in organic synthesis and has potential applications in medicinal chemistry.

Building Block in Organic Synthesis

The bifunctional nature of **3-Ethoxypropionic acid** (containing both a carboxylic acid and an ether linkage) makes it a useful starting material or intermediate for the synthesis of more complex molecules. The carboxylic acid moiety can be readily converted into a variety of other functional groups such as esters, amides, acid chlorides, and alcohols, while the ether group provides a stable, flexible linker within a target molecule.

Potential in Medicinal Chemistry

While extensive research into the direct pharmaceutical applications of **3-Ethoxypropionic acid** is not widely published, its structural motifs are present in various biologically active compounds. It can be used as a linker or a side chain in the design of novel drug candidates. The ethoxy group can influence the lipophilicity and metabolic stability of a molecule, which are important parameters in drug design. Derivatives of propionic acid are a well-established class of non-steroidal anti-inflammatory drugs (NSAIDs), suggesting that modifications of this core

structure, such as the introduction of an ethoxy group, could be a strategy for the development of new therapeutic agents.

Spectroscopic and Analytical Characterization

Proper characterization of **3-Ethoxypropionic acid** is essential for confirming its identity and purity. The following section provides an overview of the expected spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), two methylene groups (as triplets), and a broad singlet for the acidic proton of the carboxylic acid. The integration of these signals will correspond to the number of protons in each environment.
- ^{13}C NMR: The carbon NMR spectrum will display five distinct signals corresponding to the five unique carbon atoms in the molecule. The chemical shifts will be indicative of the electronic environment of each carbon, with the carbonyl carbon of the carboxylic acid appearing at the lowest field.

Infrared (IR) Spectroscopy

The IR spectrum of **3-Ethoxypropionic acid** will be dominated by a very broad absorption band in the region of 2500-3300 cm^{-1} , which is characteristic of the O-H stretching vibration of the carboxylic acid dimer. A strong, sharp absorption peak will also be present around 1710 cm^{-1} due to the C=O (carbonyl) stretching vibration. The C-O stretching of the ether and carboxylic acid will appear in the fingerprint region (around 1000-1300 cm^{-1}).

Mass Spectrometry (MS)

In mass spectrometry with electron ionization (EI), the molecular ion peak (M^+) may be observed at $\text{m/z} = 118$. Common fragmentation patterns for carboxylic acids include the loss of a hydroxyl radical ($\text{M}-17$) and the loss of a carboxyl group ($\text{M}-45$).^[2] The fragmentation of the ether linkage may also lead to characteristic fragment ions.

Safety, Handling, and Storage Hazard Identification

3-Ethoxypropionic acid is classified as a corrosive substance that can cause serious eye damage.^[1] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn when handling this chemical.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong bases and oxidizing agents. Keep the container tightly closed when not in use.

Conclusion

3-Ethoxypropionic acid is a versatile chemical with a range of properties that make it a useful tool for researchers in organic synthesis and drug discovery. A clear understanding of its synthesis, properties, and safe handling is paramount for its effective and responsible use in the laboratory. While its applications are not as broadly documented as its ethyl ester, its potential as a synthetic building block warrants further exploration.

References

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Sources

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- 2. chem.libretexts.org [chem.libretexts.org]

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